

Recommended storage conditions for Bavisant powder and solutions.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bavisant*

Cat. No.: *B1667764*

[Get Quote](#)

Application Notes and Protocols for Bavisant

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed recommendations and protocols for the proper storage and handling of **Bavisant** powder and its prepared solutions. Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring the accuracy and reproducibility of experimental results.

Introduction to Bavisant

Bavisant, also known as JNJ-31001074, is a potent and selective antagonist of the histamine H3 receptor. It is an orally active, brain-penetrating small molecule that has been investigated for its potential therapeutic effects in neurological and psychiatric disorders, including attention-deficit hyperactivity disorder (ADHD).^{[1][2]} As a benzamide derivative, its stability can be influenced by environmental factors such as temperature, light, and the chemical properties of the solvent.

Recommended Storage Conditions

Proper storage is essential to prevent the degradation of **Bavisant**. The following conditions are recommended for the powder and prepared solutions.

Bavisant Powder

It is recommended to store **Bavisant** powder in a well-sealed container, protected from moisture and light.

Table 1: Recommended Storage Conditions for **Bavisant** Powder

Storage Temperature	Recommended Duration	Notes
-20°C	Up to 3 years	Ideal for long-term storage.
4°C	Up to 2 years	Suitable for short to medium-term storage.
Room Temperature	Short-term	Shipped at room temperature; however, prolonged storage at ambient temperatures is not recommended.

Data sourced from supplier recommendations.[\[1\]](#)

Bavisant Solutions

For prepared solutions of **Bavisant**, it is critical to prevent degradation and repeated freeze-thaw cycles.

Table 2: Recommended Storage Conditions for **Bavisant** Stock Solutions

Storage Temperature	Recommended Duration	Notes
-80°C	Up to 6 months	Recommended for long-term storage of stock solutions.
-20°C	Up to 1 month	Suitable for short-term storage of working aliquots.

Data sourced from supplier recommendations.[\[1\]](#)[\[3\]](#)

Key Recommendations for Solution Storage:

- **Aliquoting:** To avoid the detrimental effects of repeated freeze-thaw cycles, it is strongly recommended to aliquot stock solutions into single-use volumes before freezing.
- **Light Protection:** While specific data on the photosensitivity of **Bavisant** is not readily available, it is good laboratory practice to protect solutions from direct light, as many pharmaceuticals are light-sensitive.
- **Fresh Preparation:** For critical in vivo experiments, it is advisable to use freshly prepared working solutions on the same day.

Experimental Protocols

The following protocols provide detailed methodologies for the preparation of **Bavisant** stock and working solutions.

Protocol for Preparation of a High-Concentration Bavisant Stock Solution in DMSO

This protocol is suitable for preparing a concentrated stock solution for subsequent dilution in aqueous buffers for in vitro assays.

Materials:

- **Bavisant** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Ultrasonic bath

Procedure:

- Equilibrate the **Bavisant** powder to room temperature before opening the container to minimize moisture condensation.
- Weigh the desired amount of **Bavisant** powder in a sterile tube.

- Add the appropriate volume of anhydrous DMSO to achieve the target concentration (e.g., for a 100 mg/mL solution, add 10 μ L of DMSO per 1 mg of **Bavisant**).
- To aid dissolution, gently vortex the mixture and then place it in an ultrasonic bath until the solution is clear and all solid has dissolved. Note that hygroscopic DMSO can negatively impact solubility; therefore, using a fresh, unopened bottle of anhydrous DMSO is recommended.
- Once fully dissolved, aliquot the stock solution into single-use, light-protected tubes.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term use.

Protocol for Preparation of a **Bavisant** Working Solution for In Vivo Studies

This protocol describes the preparation of a **Bavisant** solution suitable for oral administration in animal studies.

Materials:

- **Bavisant** powder
- Dimethyl Sulfoxide (DMSO)
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes

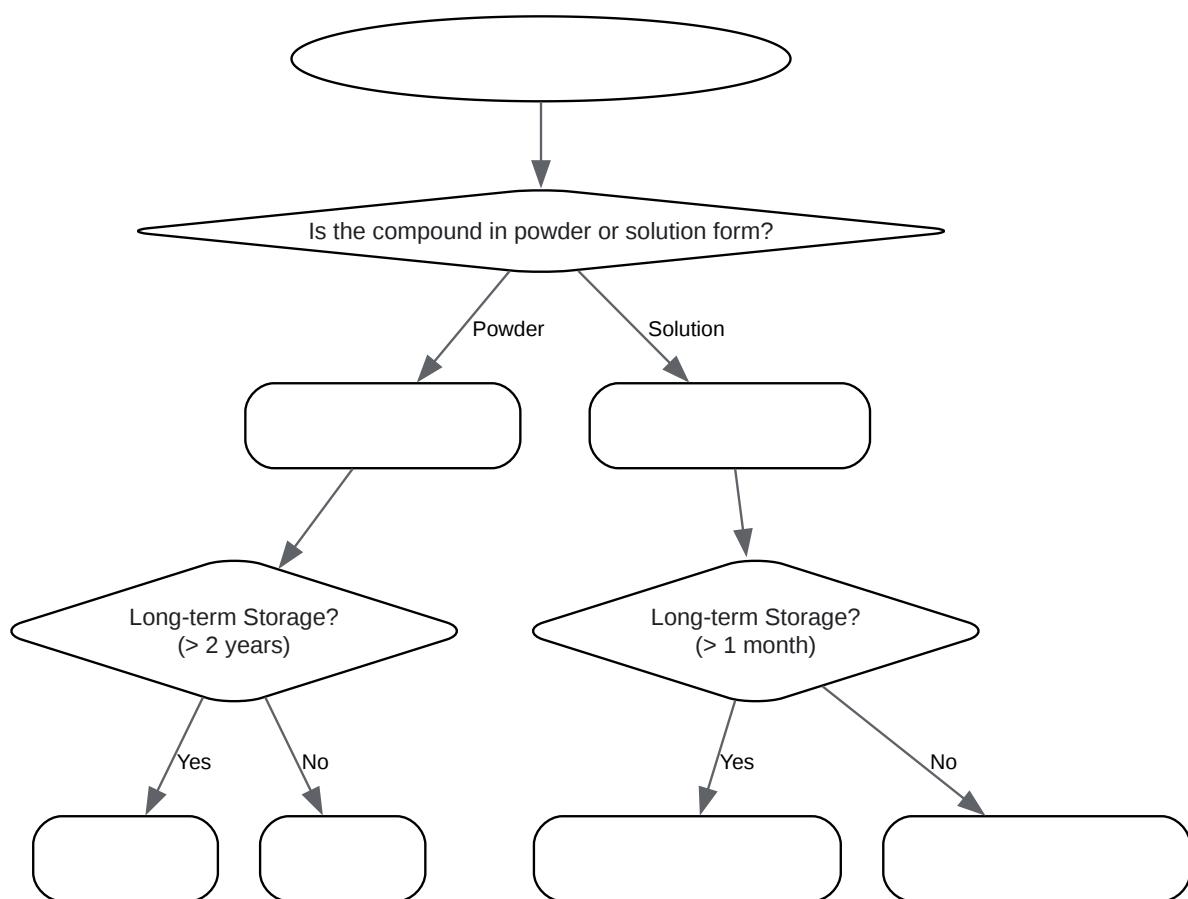
Procedure:

- Prepare a stock solution of **Bavisant** in DMSO (e.g., 25 mg/mL) as described in Protocol 3.1.
- In a sterile tube, add the required volume of the DMSO stock solution.

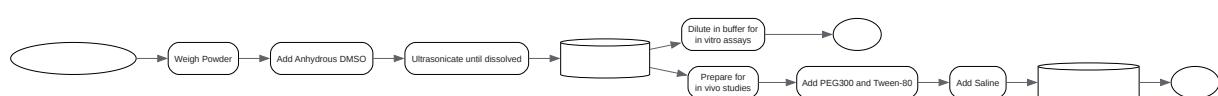
- Add PEG300 to the tube. For a final solution with 10% DMSO and 40% PEG300, you would add 4 volumes of PEG300 for every 1 volume of the DMSO stock solution. Mix thoroughly.
- Add Tween-80 to the mixture. For a final concentration of 5% Tween-80, add 0.5 volumes of Tween-80. Mix until the solution is homogeneous.
- Finally, add saline to reach the desired final volume. For a final solution with 45% saline, add 4.5 volumes of saline.
- The final solvent composition will be approximately: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- This protocol should yield a clear solution with a **Bavisant** solubility of at least 2.5 mg/mL.
- It is recommended to prepare this working solution fresh on the day of the experiment.

Signaling Pathways and Experimental Workflows

The following diagrams illustrate key conceptual frameworks related to the handling and application of **Bavisant**.

[Click to download full resolution via product page](#)

Caption: Decision tree for **Bavisant** storage.

[Click to download full resolution via product page](#)

Caption: Workflow for **Bavisant** solution preparation.

Safety and Handling

As with any chemical compound, appropriate safety precautions should be taken when handling **Bavisant** powder and solutions.

- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- In case of contact with skin or eyes, rinse immediately with plenty of water.
- Consult the Safety Data Sheet (SDS) for more detailed safety information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. BAVISANT (PD058151, BGBVSGSIXIIREO-UHFFFAOYSA-N) [probes-drugs.org]
- 3. glpbio.com [glpbio.com]
- To cite this document: BenchChem. [Recommended storage conditions for Bavisant powder and solutions.]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1667764#recommended-storage-conditions-for-bavisant-powder-and-solutions>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com